

N-Fmoc-N-benzyl-L-alanine molecular weight and formula

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Compound of Interest

Compound Name: *N-Fmoc-N-benzyl-L-alanine*

Cat. No.: *B1659695*

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In-Depth Technical Guide: N-Fmoc-N-benzyl-L-alanine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides core information regarding the chemical properties of **N-Fmoc-N-benzyl-L-alanine**, a derivative of the amino acid alanine. The data presented is essential for researchers in peptide synthesis and drug development.

Chemical Identity and Properties

N-Fmoc-N-benzyl-L-alanine is a protected amino acid commonly used in solid-phase peptide synthesis. The fluorenylmethyloxycarbonyl (Fmoc) group serves as a base-labile protecting group for the amine, while the benzyl group protects the nitrogen of the alanine side chain.

Below is a summary of its key quantitative data.

Property	Value
Molecular Weight	401.45 g/mol [1][2]
Molecular Formula	C ₂₅ H ₂₃ NO ₄ [2]
CAS Number	672917-68-9[1][2]
Appearance	Solid[1][2]

Note: A molecular weight of 401.46 g/mol is also reported by some suppliers.

Due to the nature of the requested information, which pertains to the fundamental molecular properties of a chemical compound, detailed experimental protocols for its synthesis or use are beyond the scope of this specific guide. Similarly, as this document describes a single small molecule and not a biological process, a signaling pathway diagram is not applicable.

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medchemexpress.com [medchemexpress.com]
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